

An In-depth Technical Guide to Tributylaluminum (CAS No. 1116-70-7)

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Compound of Interest

Compound Name: Aluminum, tributyl-

Cat. No.: B072995

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on Tributylaluminum (TBA), also known as Tri-n-butylaluminum (TNBA), a highly reactive organoaluminum compound with significant applications in industrial and academic research. Its utility as a catalyst and synthetic reagent is matched by its hazardous nature, necessitating strict adherence to safety protocols.

Physicochemical Properties

Tributylaluminum is a colorless to light-yellow liquid known for its pyrophoric properties.^{[1][2][3]} It is a strong reducing agent and reacts violently with air and water.^{[1][2][3][4]} Key quantitative data are summarized below.

Property	Value	Source(s)
CAS Number	1116-70-7	[5][6]
Molecular Formula	C ₁₂ H ₂₇ Al	[2][5][6]
Molecular Weight	198.32 g/mol	[2][5]
Appearance	Colorless to light-yellow liquid	[1][2][3]
Density	0.823 g/cm ³ at 20°C	[1]
Melting Point	-26.7 °C / -27 °C	[1][6][7]
Boiling Point	110 °C at 3 Torr	[1]
Air & Water Reactivity	Ignites spontaneously in air and reacts violently with water, releasing flammable gases.[1] [2][3][4][8]	[1][2][3][4][8]
Storage Conditions	Store under an inert gas (e.g., Nitrogen) in a dry, cool, well-ventilated, water-free area.[5] [6][9][10][11][12]	[5][6][9][10][11][12]

Synthesis and Manufacturing

The industrial production of trialkylaluminum compounds like Tributylaluminum is primarily achieved through processes developed by Karl Ziegler.[2] Common manufacturing methods include:

- **Direct Synthesis:** The reaction of aluminum, hydrogen, and an olefin (in this case, 1-butene) serves as a foundational method for production.[2][13]
- **Exchange Reaction:** The reaction between isobutyl aluminum and butene-1 is also a documented method of synthesis.[2]

These processes are conducted under specific temperature and pressure conditions to ensure the formation of the desired trialkylaluminum product.[13]

Applications in Research and Development

Tributylaluminum is a versatile reagent with several key applications in chemical synthesis and polymer science.

- **Polymerization Catalyst:** It is widely used as a co-catalyst in Ziegler-Natta polymerization systems for olefins (like ethylene) and dienes.^[8] This application is crucial for producing polyolefins such as polyethylene and polypropylene, which are used in countless consumer and industrial products.^[8]
- **Organic Synthesis Reagent:** As a potent alkylating agent and strong Lewis acid, TBA is used for various organic transformations.^[8]
- **Precursor for Other Organometallics:** It serves as a starting material for synthesizing other organometallic compounds, notably in the production of organo-tin compounds through reactions with tin chlorides.^{[2][3][4][8]}

Hazard Information and Toxicity

Tributylaluminum is classified as a hazardous material due to its high reactivity and corrosivity.^{[2][7][12]} Exposure can cause severe skin and eye burns.^{[1][2][7]} Inhalation may lead to "metal fume fever," a flu-like illness.^[12]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Pyrophoric Liquids	1	H250: Catches fire spontaneously if exposed to air.[2][7][14]
Substances which in contact with water emit flammable gases	1	H260: In contact with water releases flammable gases which may ignite spontaneously.[2][7][14]
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage.[2][7][14]

| Serious Eye Damage | 1 | H318: Causes serious eye damage.[2][14] |

Exposure Limits (for Aluminum Alkyls)

Organization	Limit	Details
NIOSH	2 mg/m ³	10-hour time-weighted average

| ACGIH | 2 mg/m³ | 8-hour time-weighted average |

Note: The ACGIH TLV for aluminum alkyls was withdrawn due to inadequate toxicological data.
[2]

Experimental Protocols and Workflows

Given its pyrophoric nature, all manipulations of Tributylaluminum must be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques) to rigorously exclude air and moisture.[10][15]

General Protocol: Inert Atmosphere Transfer (<20 mL)

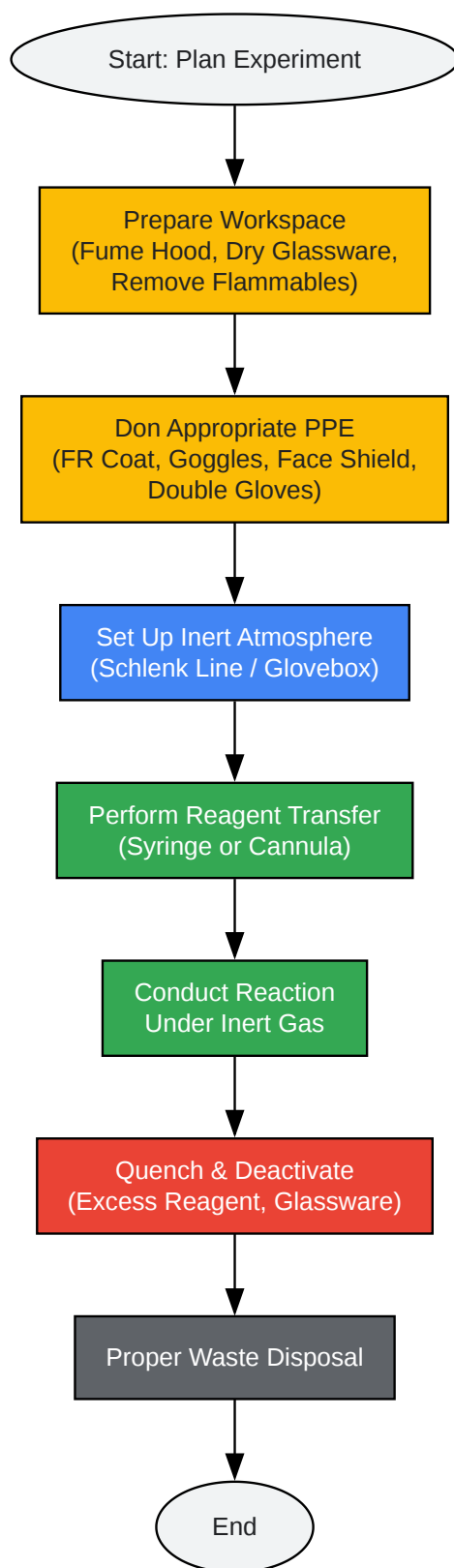
This protocol outlines the standard syringe transfer method for pyrophoric liquids. A more robust cannula technique is recommended for larger volumes.[\[10\]](#)

- Preparation:
 - Work in a certified chemical fume hood with the sash at the lowest possible position.[\[9\]](#)[\[10\]](#)[\[15\]](#)
 - Ensure a Class D fire extinguisher, dry sand, or powdered lime is immediately accessible.[\[15\]](#)[\[16\]](#)
 - Remove all flammable materials and water sources from the immediate work area.[\[15\]](#)
 - Oven-dry all glassware and cool under an inert atmosphere before use.[\[15\]](#)
- Personal Protective Equipment (PPE):
 - Wear a fire-resistant lab coat (e.g., Nomex).[\[9\]](#)[\[10\]](#)
 - Wear chemical splash goggles and a face shield.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Wear inner nitrile gloves for dexterity and outer neoprene or other heavy-duty gloves for protection.[\[10\]](#)[\[11\]](#)
- Syringe Preparation:
 - Select a gas-tight syringe with a volume twice that of the liquid to be transferred.[\[10\]](#)[\[15\]](#)
 - Attach a long, wide-gauge needle.
 - Flush the syringe with dry, inert gas (e.g., nitrogen or argon) at least three times to remove air.[\[15\]](#)
- Reagent Transfer:
 - Secure both the Tributylaluminum source bottle (e.g., a Sure/Seal™ bottle) and the receiving flask.[\[15\]](#)

- Puncture the septum on the source bottle with an inert gas inlet needle to create a slight positive pressure.
- Puncture the septum with the prepared syringe needle, ensuring the needle tip is below the liquid surface.
- Slowly draw the desired volume of liquid into the syringe. The positive pressure will assist in filling.
- Withdraw the syringe and quickly insert it into the septum of the receiving flask.
- Slowly dispense the liquid into the receiving flask.
- Quenching and Cleaning:
 - Do not remove the empty syringe from the receiving flask.
 - Draw inert gas from the flask headspace into the syringe to create a buffer.
 - Remove the syringe and immediately rinse it by drawing up a dry, inert solvent (e.g., hexane) and discharging the solution into a separate quenching vessel containing isopropanol.^[9] Repeat this rinse cycle multiple times.

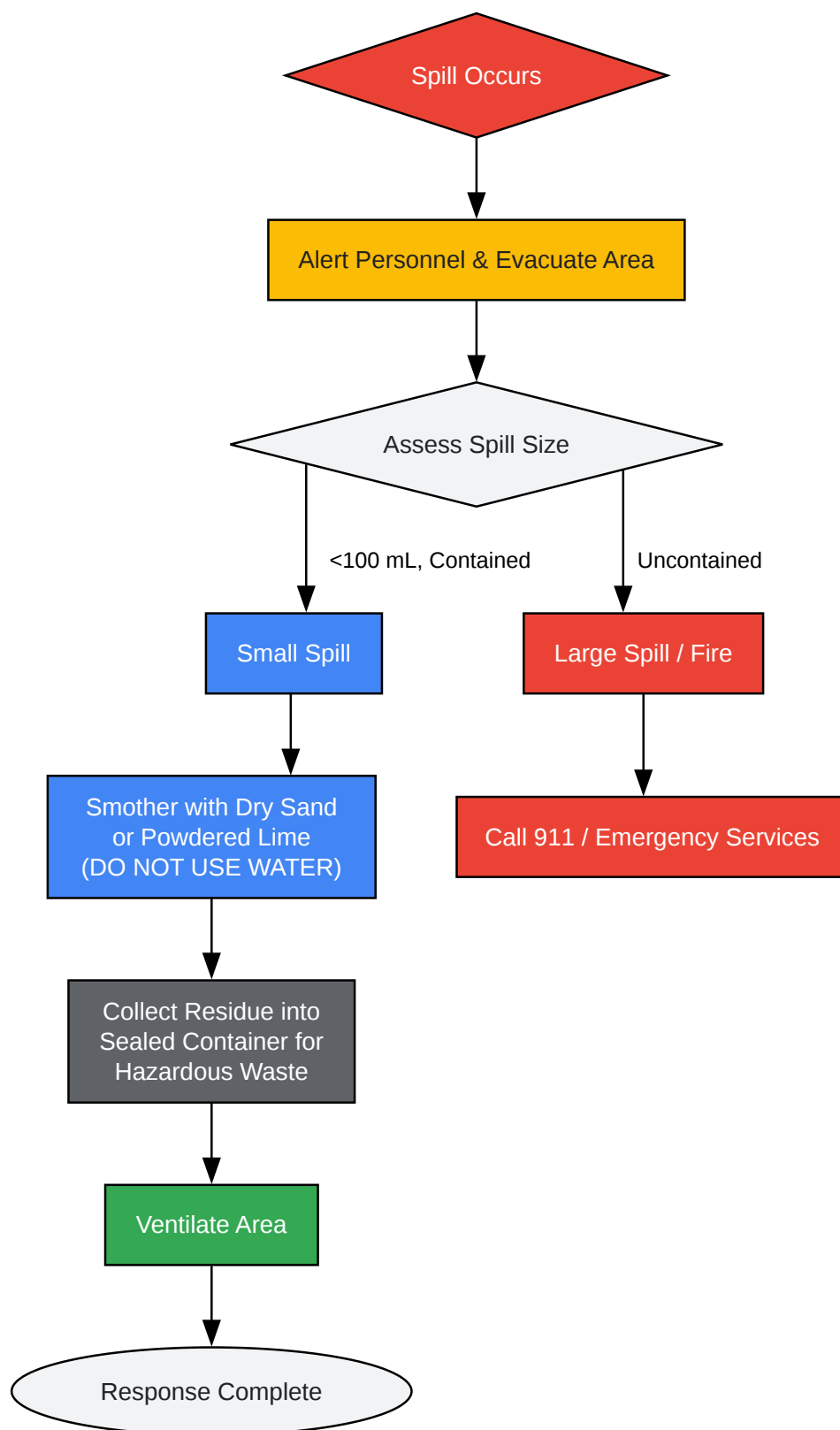
Logical Workflow Diagrams

The following diagrams, generated using DOT language, illustrate critical workflows for handling and responding to incidents involving Tributylaluminum.



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Caption: Logical workflow for the safe handling of Tributylaluminum.



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Caption: Emergency response workflow for a Tributylaluminum spill.

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